

An In-depth Technical Guide on the Solubility of Direct Red 212

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Compound of Interest

Compound Name: Direct red 212

CAS No.: 12222-45-6

Cat. No.: B1172209

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This technical guide addresses the solubility of the dye **Direct Red 212** in various solvents, targeting researchers, scientists, and professionals in drug development. It aims to provide a comprehensive overview based on available data.

Executive Summary

Direct Red 212, identified with the CAS number 12222-45-6, is classified as a direct azo dye. A thorough review of publicly available scientific literature and chemical databases reveals a significant lack of quantitative solubility data for this specific compound. While qualitative information suggests its likely solubility in water, precise numerical values in different solvents are not documented in the searched sources. In contrast, quantitative solubility data is available for a similarly named but chemically distinct compound, Solvent Red 212 (CAS No: 61300-98-9). This guide presents the available information for both, clearly distinguishing between them to avoid confusion.

Direct Red 212: Qualitative Solubility Profile

Direct dyes, by their nature, are typically designed to be soluble in water to facilitate the dyeing process of cellulosic fibers such as cotton. Several sources categorize **Direct Red 212** as a direct dye and an azo dye. Generally, azo dyes that possess sulfonic acid groups are water-soluble, while their solubility in organic solvents is limited.[1] In the context of its application in inkjet inks, **Direct Red 212** is referred to as a water-soluble azo dye. This suggests that **Direct Red 212** is expected to be soluble in aqueous solutions. However, specific quantitative data to confirm the extent of its solubility in water and other solvents is not available in the reviewed literature.[2]

Quantitative Solubility Data for Solvent Red 212

It is crucial to differentiate **Direct Red 212** from Solvent Red 212, as they are different chemical entities with distinct properties. The following table summarizes the available quantitative solubility data for Solvent Red 212.



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This data pertains to Solvent Red 212 and should not be extrapolated to **Direct Red 212**.

Experimental Protocols

A comprehensive search for experimental methodologies used to determine the solubility of **Direct Red 212** did not yield any specific protocols. General methods for determining the solubility of dyes include techniques such as the equilibrium solubility method followed by spectrophotometric or gravimetric analysis. However, no documented application of these methods for **Direct Red 212** was found.

Visualizations

The search for information related to **Direct Red 212** did not provide any data on signaling pathways or specific experimental workflows that could be visualized. Therefore, no diagrams using Graphviz can be provided at this time.

In conclusion, there is a notable absence of specific, quantitative solubility data for **Direct Red 212** in the scientific and technical literature. While its classification as a direct dye suggests water solubility, this remains to be experimentally quantified. Researchers investigating this compound would need to perform their own solubility studies to obtain reliable quantitative data.

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References

- [1. Document Display \(PURL\) | NSCEP | US EPA \[nepis.epa.gov\]](#)
- [2. Cas 12222-45-6, Direct red 212 | lookchem \[lookchem.com\]](#)
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